

Application Notes: Carrier Dyeing of Polyester and its Blends with Disperse Orange 30

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Disperse Orange 30*

CAS No.: *39328-03-5*

Cat. No.: *B15552613*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol and technical data for the carrier dyeing of polyester and its blends using **Disperse Orange 30**. The information is intended to guide researchers in achieving reproducible and high-quality dyeings for various applications.

Introduction

Disperse dyes are the primary class of dyes used for coloring polyester fibers due to their non-ionic nature and ability to penetrate the hydrophobic fiber structure at elevated temperatures. However, achieving deep shades on polyester at atmospheric pressure and boiling temperatures (100°C) is challenging due to the fiber's high crystallinity and compact structure. Carrier dyeing is a widely used method to overcome this limitation. Carriers are organic compounds that act as swelling agents for the polyester fiber, effectively lowering its glass transition temperature and facilitating the diffusion of disperse dye molecules into the fiber matrix.[1][2] This allows for successful dyeing at temperatures around 100°C, avoiding the need for high-pressure equipment.[3]

Disperse Orange 30 is a monoazo disperse dye that produces a vibrant orange shade on polyester and is suitable for carrier dyeing applications.[4] Proper control of dyeing parameters such as carrier concentration, temperature, pH, and time is crucial for achieving optimal color yield and fastness properties.

Mechanism of Carrier Dyeing

The carrier dyeing process involves the following key steps:

- **Carrier Adsorption:** The carrier, present as an emulsion in the dyebath, is first adsorbed onto the surface of the polyester fiber.
- **Fiber Swelling:** The adsorbed carrier penetrates the fiber, causing it to swell and increasing the mobility of the polymer chains. This creates larger amorphous regions within the fiber structure.[2]
- **Dye Diffusion:** The increased fiber plasticity allows the dispersed dye molecules to diffuse from the dyebath into the swollen fiber.[5]
- **Dye Fixation:** Once inside the fiber, the dye molecules are held in place by van der Waals forces and hydrophobic interactions.
- **Carrier Removal:** After dyeing, a clearing process is necessary to remove residual carrier from the fiber surface, as it can negatively impact the light fastness of the dyeing.[6]

Data Presentation

Effect of Carrier Concentration on Color Strength (K/S)

The concentration of the carrier plays a significant role in the final color yield. An optimal concentration is required to achieve maximum dye uptake. The following table, based on representative data for disperse dyes on polyester, illustrates the effect of carrier concentration on the color strength (K/S value) at different dyeing temperatures.

Dyeing Temperature (°C)	Carrier Concentration (% o.w.f.*)	Color Strength (K/S)
70	0	0.93
70	1	1.17
70	2	1.98
70	3	2.60
70	4	2.45
70	5	2.30
90	0	6.54
90	1	7.12
90	2	8.25
90	3	8.90
90	4	8.75
90	5	8.60
100	0	6.36
100	1	8.89
100	2	10.50
100	3	11.80
100	4	12.21
100	5	11.95

*o.w.f. = on the weight of the fabric

Note: Data is representative of the effect of carrier concentration on color strength for disperse dyes on polyester, adapted from a study on similar azo disperse dyes.[\[5\]](#)

Fastness Properties of Disperse Orange 30

Properly dyed polyester with **Disperse Orange 30** exhibits good to excellent fastness properties. It is important to note that residual carrier on the fabric can lower the light fastness of the dyeing.[6] Therefore, a thorough after-treatment process is crucial.

Fastness Property	Rating (ISO Standards)
Light Fastness (Xenon Arc)	6-7
Washing Fastness (ISO 105-C06)	4-5
Rubbing Fastness (ISO 105-X12) - Dry	4-5
Rubbing Fastness (ISO 105-X12) - Wet	4
Sublimation Fastness (ISO 105-P01)	4

Note: Ratings are on a scale of 1-5 for washing, rubbing, and sublimation fastness (5 being the best) and 1-8 for light fastness (8 being the best).

Experimental Protocols

Materials and Reagents

- Polyester or polyester-blend fabric
- **Disperse Orange 30**
- Carrier (e.g., a commercial proprietary carrier)
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (for reduction clearing)
- Sodium hydroxide (for reduction clearing)
- Non-ionic detergent


Laboratory Dyeing Protocol

This protocol is a general guideline and may require optimization based on the specific substrate and equipment.

- Dye Bath Preparation:
 - Prepare a dyebath with a liquor ratio of 10:1 to 30:1 (fabric weight:water volume).[2]
 - Add a dispersing agent (e.g., 1 g/L) and a wetting agent (e.g., 1 g/L) to the water.[6][7]
 - Add the desired concentration of the carrier (e.g., 2-4 g/L) to the bath.[2]
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid. A pH of 4.5 has been shown to be optimal for the adsorption of **Disperse Orange 30**.[4]
 - Disperse the required amount of **Disperse Orange 30** (e.g., 1-2% on the weight of fabric) in a small amount of water with a dispersing agent to form a paste, then add it to the dyebath.[1]
- Dyeing Procedure:
 - Introduce the polyester fabric into the dyebath at a starting temperature of 50-60°C.[1]
 - Run the fabric in the blank bath (containing all chemicals except the dye) for 10-15 minutes to ensure uniform carrier absorption.[6]
 - Add the dispersed dye to the bath.
 - Raise the temperature to 90-100°C at a rate of 1-2°C per minute.
 - Hold the temperature at 90-100°C for 60-120 minutes. A dyeing time of 120 minutes has been shown to be effective for reaching equilibrium with **Disperse Orange 30**.[4]
 - Cool the dyebath down to 60-70°C.
- After-treatment (Reduction Clearing):
 - Drain the dyebath and rinse the fabric.


- Prepare a fresh bath with:
 - Sodium hydrosulfite (e.g., 2 g/L)
 - Sodium hydroxide (e.g., 2 g/L)
 - Non-ionic detergent (e.g., 1 g/L)
- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed surface dye and residual carrier.[\[6\]](#)
- Rinse the fabric thoroughly with hot and then cold water.
- Neutralize the fabric in a bath containing acetic acid (e.g., 1 g/L) at 40-50°C for 5-10 minutes.
- Give a final cold rinse and dry the fabric.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for carrier dyeing of polyester.



[Click to download full resolution via product page](#)

Caption: Mechanism of carrier action in polyester dyeing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textilelearner.net [textilelearner.net]
- 2. textilestudycenter.com [textilestudycenter.com]
- 3. Carrier Dyeing of Different Energy Level Disperse Dyes on Polyester Fabric [agris.fao.org]
- 4. journals.iau.ir [journals.iau.ir]
- 5. Dyeing of Polyester with Disperse Dyes: Part 2. Synthesis and Dyeing Characteristics of Some Azo Disperse Dyes for Polyester Fabrics - PMC [pmc.ncbi.nlm.nih.gov]
- 6. textilecoach.net [textilecoach.net]

- [7. ijaem.net \[ijaem.net\]](https://ijaem.net)
- To cite this document: BenchChem. [Application Notes: Carrier Dyeing of Polyester and its Blends with Disperse Orange 30]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552613/docs#application-notes-carrier-dyeing-of-polyester-and-its-blends-with-disperse-orange-30\]](https://www.benchchem.com/product/b15552613/docs#application-notes-carrier-dyeing-of-polyester-and-its-blends-with-disperse-orange-30)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)